

Benzyl-PEG3-acid molecular weight and formula

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Compound of Interest

Compound Name: *Benzyl-PEG3-acid*

Cat. No.: *B1282989*

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In-Depth Technical Guide: Benzyl-PEG3-acid

This guide provides a detailed overview of the physicochemical properties and a conceptual experimental workflow for the characterization of **Benzyl-PEG3-acid**, a key reagent in bioconjugation and drug development.

Core Properties of Benzyl-PEG3-acid

Benzyl-PEG3-acid is a hydrophilic linker molecule frequently employed in the synthesis of Proteolysis Targeting Chimeras (PROTACs). The benzyl group serves as a protecting group, while the terminal carboxylic acid allows for covalent linkage to other molecules. The PEGylated (polyethylene glycol) chain enhances solubility and provides spatial separation between conjugated moieties.

Quantitative Data Summary

The fundamental molecular properties of **Benzyl-PEG3-acid** are summarized below.

Property	Value	Reference
Molecular Formula	C ₁₄ H ₂₀ O ₅	[1]
Molecular Weight	268.31 g/mol	[1]
IUPAC Name	3-(2-(2-(benzyloxy)ethoxy)ethoxy)propanoic acid	
CAS Number	127457-63-0	[1]

Conceptual Experimental Workflow: Characterization of Benzyl-PEG3-acid

The following section outlines a standard experimental protocol for the structural verification and purity assessment of **Benzyl-PEG3-acid**. This workflow is critical for ensuring the quality and reliability of the compound in subsequent applications, such as PROTAC synthesis.

Methodologies

1. Nuclear Magnetic Resonance (NMR) Spectroscopy:

- Purpose: To confirm the chemical structure of **Benzyl-PEG3-acid** by analyzing the chemical environment of its hydrogen (¹H NMR) and carbon (¹³C NMR) atoms.
- Sample Preparation: Dissolve 5-10 mg of **Benzyl-PEG3-acid** in 0.5-0.7 mL of a deuterated solvent (e.g., CDCl₃ or DMSO-d₆).
- Data Acquisition: Acquire ¹H and ¹³C NMR spectra on a spectrometer (e.g., 400 MHz). Key signals to verify include the aromatic protons of the benzyl group, the methylene protons of the PEG chain, and the protons adjacent to the carboxylic acid.

2. Mass Spectrometry (MS):

- Purpose: To determine the molecular weight of the compound and confirm its elemental composition.

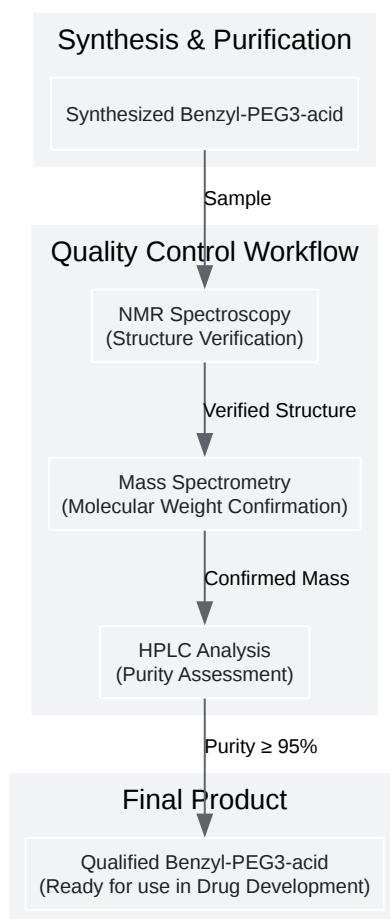
- Technique: Electrospray ionization (ESI) mass spectrometry is commonly used.
- Sample Preparation: Prepare a dilute solution of the compound in a suitable solvent (e.g., methanol or acetonitrile with 0.1% formic acid).
- Data Analysis: Look for the molecular ion peak corresponding to the calculated mass of **Benzyl-PEG3-acid** ($[M+H]^+$ or $[M+Na]^+$).

3. High-Performance Liquid Chromatography (HPLC):

- Purpose: To assess the purity of the **Benzyl-PEG3-acid** sample.
- Column: A reverse-phase column (e.g., C18) is typically used.
- Mobile Phase: A gradient of water and an organic solvent (e.g., acetonitrile), often with a modifier like 0.1% trifluoroacetic acid (TFA).
- Detection: UV detection at a wavelength where the benzyl group absorbs (e.g., 254 nm).
- Analysis: The purity is determined by integrating the area of the main peak relative to the total area of all peaks in the chromatogram.

Workflow Diagram

The logical flow of the characterization process is illustrated in the diagram below.



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Caption: Experimental workflow for the quality control and characterization of **Benzyl-PEG3-acid**.

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References

- 1. Benzyl-PEG3-acid Datasheet DC Chemicals [dcchemicals.com]
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